

# An In-depth Technical Guide to 2-Ethynylphenol: Properties, Safety, and Handling

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## Compound of Interest

Compound Name: 2-Ethynylphenol

Cat. No.: B1266645

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-ethynylphenol** (CAS No. 5101-44-0), a versatile organic compound with applications in the pharmaceutical and chemical industries. This document outlines its chemical and physical properties, detailed safety and handling protocols, and available toxicological data.

## Chemical and Physical Properties

**2-Ethynylphenol**, also known as (2-hydroxyphenyl)acetylene, is a phenol derivative characterized by an ethynyl group at the ortho position. This substitution imparts unique reactivity, making it a valuable intermediate in organic synthesis.

Table 1: Physical and Chemical Properties of **2-Ethynylphenol**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> O	
Molecular Weight	118.13 g/mol	
CAS Number	5101-44-0	
Appearance	Not explicitly stated, but handled as a liquid.	
Melting Point	19 °C	
Boiling Point	200.9 °C at 760 mmHg	
Flash Point	87.4 °C	
Density	1.12 g/cm <sup>3</sup>	
Vapor Pressure	0.223 mmHg at 25°C	
Refractive Index	1.589	
pKa	8.62 ± 0.30 (Predicted)	

## Safety and Hazard Information

**2-Ethynylphenol** is classified as a hazardous substance and requires careful handling to minimize exposure risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on available data.

Table 2: GHS Hazard Classification for **2-Ethynylphenol**

Hazard Class	Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H318: Causes serious eye damage
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation

## 2.1. Precautionary Measures and Personal Protective Equipment (PPE)

Given the hazardous nature of **2-ethynylphenol**, strict adherence to safety protocols is mandatory.

- Engineering Controls: Work with **2-ethynylphenol** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment:
  - Eye Protection: Chemical safety goggles and a face shield are essential to protect against splashes that can cause serious eye damage.
  - Skin Protection: Wear impervious gloves (e.g., nitrile or neoprene) and a lab coat to prevent skin contact.
  - Respiratory Protection: If working outside a fume hood or if aerosolization is possible, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## 2.2. First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of skin contact: Immediately wash the affected area with soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- If inhaled: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## 2.3. Storage and Handling

Store **2-ethynylphenol** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents. It is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.

## 2.4. Disposal Considerations

Dispose of **2-ethynylphenol** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

## Toxicological Information

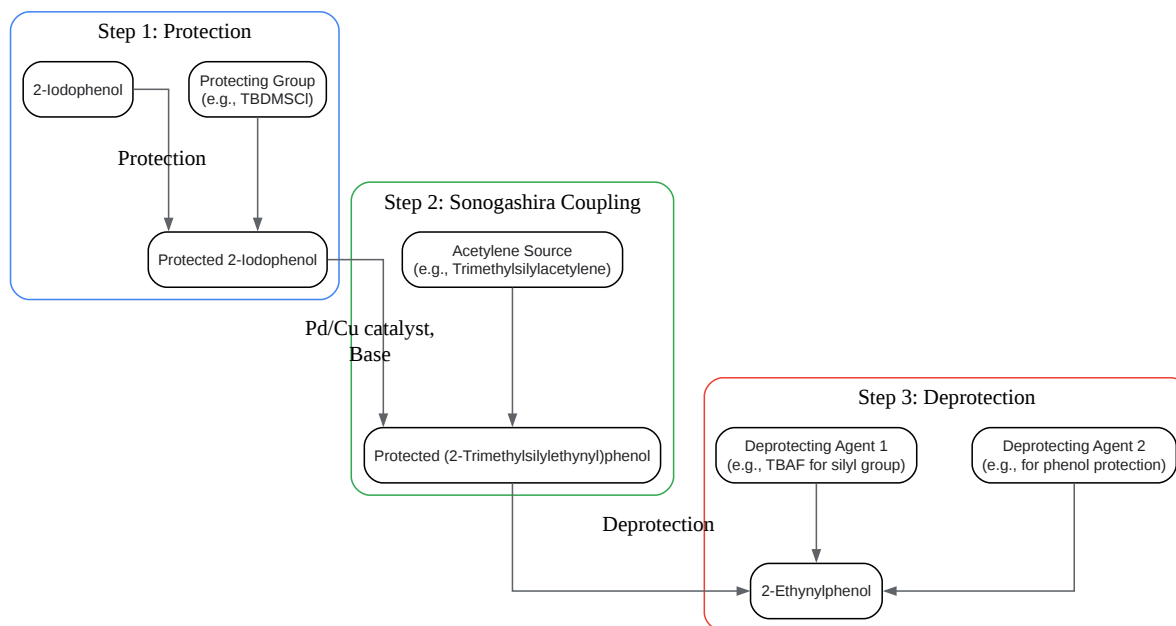
While specific LD50 and LC50 values for **2-ethynylphenol** are not readily available in the searched literature, the GHS classifications indicate a significant potential for acute oral toxicity, skin and eye irritation, and respiratory tract irritation. The following sections detail the general experimental protocols for assessing these toxicological endpoints.

## Experimental Protocols

### 4.1. Synthesis of 2-Ethynylphenol

A common method for the synthesis of **2-ethynylphenol** involves the Sonogashira coupling of a protected 2-halophenol with a suitable acetylene source, followed by deprotection. A representative, though not specific to **2-ethynylphenol**, procedure is outlined below.

Workflow for the Synthesis of Ethynylphenols



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Caption: General workflow for the synthesis of **2-ethynylphenol** via Sonogashira coupling.

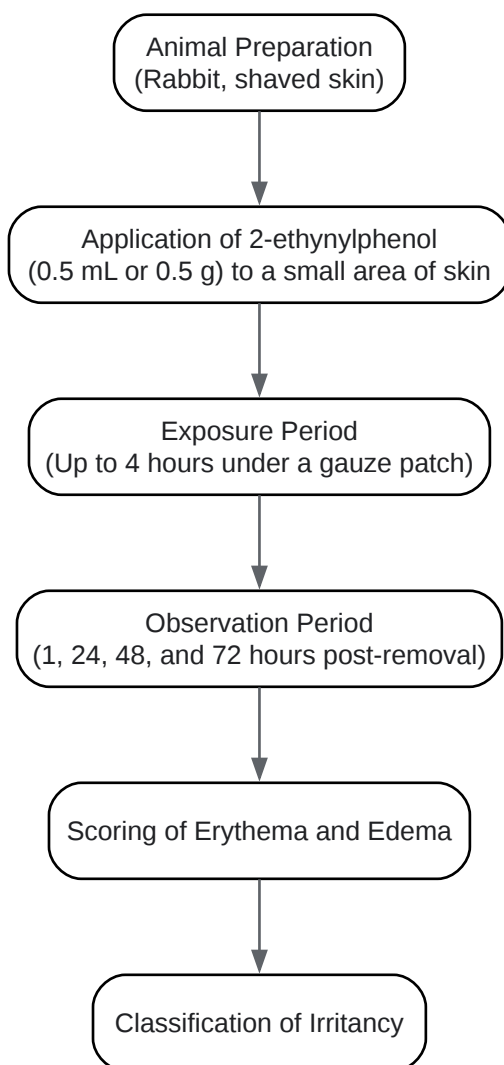
## 4.2. Toxicological Testing Methodologies

The following are generalized protocols based on OECD guidelines for assessing the key toxicological endpoints of **2-ethynylphenol**.

### 4.2.1. Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

## Experimental Workflow for Dermal Irritation Testing



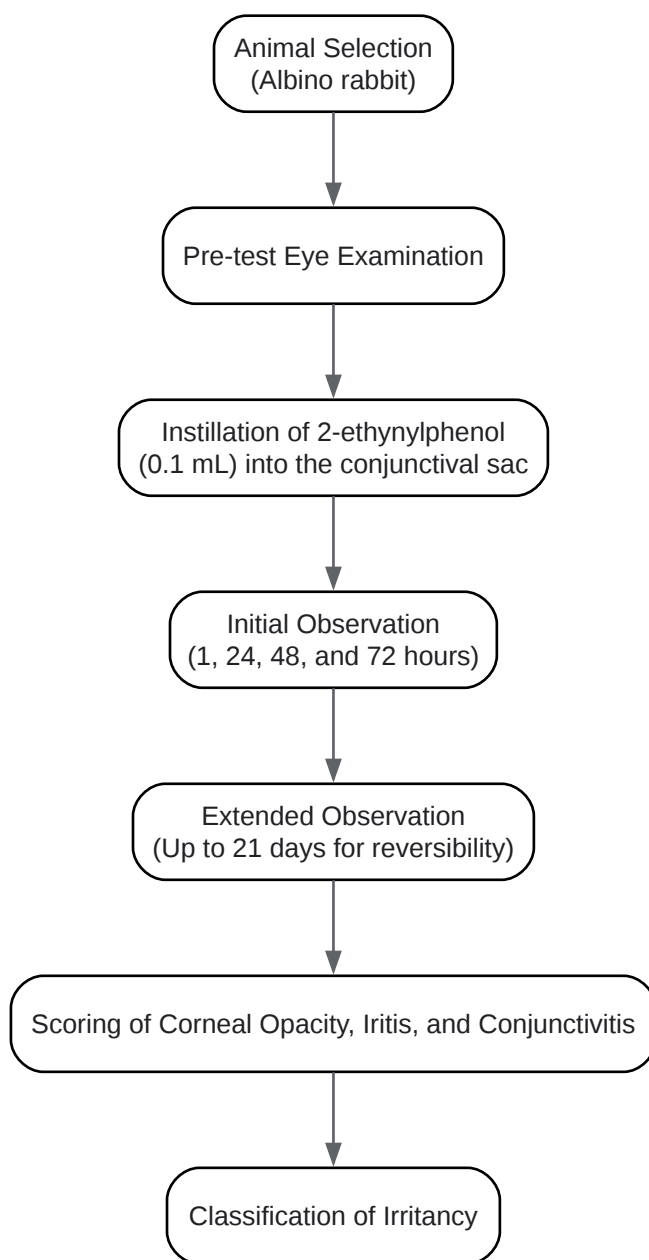
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Caption: Standardized workflow for an acute dermal irritation study.

#### 4.2.2. Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause serious eye damage or irritation.

#### Experimental Workflow for Eye Irritation Testing



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Caption: Standardized workflow for an acute eye irritation study.

## Potential Biological Activities and Applications

While comprehensive biological studies on **2-ethynylphenol** are limited in the public domain, related ethynylphenyl compounds have been investigated for various therapeutic applications. For instance, ethynylphenyl carbonates and carbamates have been explored as dual-action acetylcholinesterase inhibitors and anti-inflammatory agents. Phenolic compounds, in general,

are known for their diverse biological activities, and the ethynyl group can serve as a reactive handle for further chemical modifications, making **2-ethynylphenol** an attractive starting material for drug discovery programs. Its use as a chemical intermediate in the production of resins, adhesives, and plastics has also been noted.

#### Logical Relationship of **2-Ethynylphenol** in Drug Discovery



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Caption: The role of **2-ethynylphenol** as a building block in a typical drug discovery workflow.

This guide is intended to provide a summary of the available information on **2-ethynylphenol** for research and development purposes. It is crucial to consult the original Material Safety Data Sheet (MSDS) and relevant regulatory guidelines before handling this chemical. All experimental work should be conducted by trained personnel in a suitably equipped facility.

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